

# Personal protective equipment for handling YZL-51N

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## Compound of Interest

Compound Name: YZL-51N

Cat. No.: B15583624

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## Essential Safety and Handling Guide for YZL-51N

This guide provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **YZL-51N**. The following procedures are based on available safety information and general laboratory best practices for handling bioactive chemical compounds.

## Compound Identification and Properties

**YZL-51N** is identified as a selective inhibitor of SIRT7, a NAD<sup>+</sup>-dependent deacetylase, and is utilized in cancer research for its anti-tumor properties.<sup>[1][2][3]</sup> Understanding its physical and chemical properties is the first step toward safe handling.

Table 1: Physical and Chemical Properties of **YZL-51N**

Property	Value
Physical State	Powder Solid[4]
Appearance	Beige[4]
Odor	Odorless[4]
Molecular Formula	C7H6N2[4]
Molecular Weight	118.14 g/mol [4]
Melting Point	171 - 174 °C (339.8 - 345.2 °F)[4]
Boiling Point	> 360 °C (> 680 °F) @ 760 mmHg[4]
Solubility	Insoluble in water[4]
Storage	Stock solution: -80°C for 6 months; -20°C for 1 month[1]

## Personal Protective Equipment (PPE)

Due to the bioactive and potentially hazardous nature of **YZL-51N**, appropriate PPE is mandatory to prevent exposure through inhalation, skin contact, or eye contact.[5]

Table 2: Recommended Personal Protective Equipment for Handling **YZL-51N**

PPE Category	Item	Specification
Hand Protection	Gloves	Wear appropriate protective gloves. For handling chemotherapy agents, gloves tested according to ASTM D6978 are recommended.[5]
Body Protection	Lab Coat/Gown	Wear appropriate protective clothing to prevent skin exposure.[4] For handling potent compounds, a disposable gown is recommended.
Eye and Face Protection	Safety Goggles/Face Shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
Respiratory Protection	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded, if irritation or other symptoms are experienced, or when handling the powder outside of a ventilated enclosure.[4] A surgical N-95 respirator provides both respiratory and splash protection.[5]

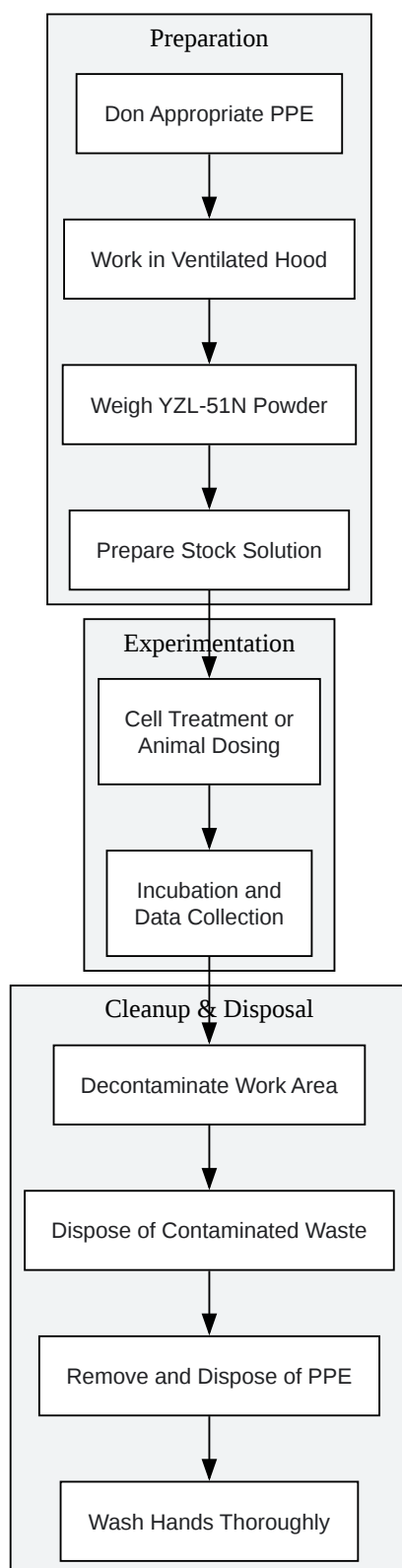
## Safe Handling and Engineering Controls

Proper handling procedures and engineering controls are critical to minimize exposure risk.

### Operational Plan:

- Ventilation: Always handle **YZL-51N** in a well-ventilated area.[\[4\]](#)[\[6\]](#) For weighing and preparing solutions from the powder form, use a certified chemical fume hood or a Class II Biosafety Cabinet.[\[5\]](#)
- Eyewash and Safety Shower: Ensure that eyewash stations and safety showers are in close proximity to the workstation.[\[4\]](#)
- Avoid Dust Formation: Take care to avoid the formation of dust when handling the solid compound.[\[4\]](#)
- First Aid:
  - Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.[\[4\]](#)
  - Skin Contact: Wash off immediately with soap and plenty of water.
  - Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[4\]](#)
  - Ingestion: Do NOT induce vomiting. Seek medical attention.[\[4\]](#)

### Experimental Workflow for Handling **YZL-51N**



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Caption: Workflow for safe handling of **YZL-51N**.

## Disposal Plan

Proper disposal of **YZL-51N** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal Guidance:

- **Waste Characterization:** While a specific hazardous waste profile for **YZL-51N** is not available, as a bioactive compound used in cancer research, it should be treated as hazardous chemical waste.
- **Waste Segregation:**
  - **Solid Waste:** Collect unused **YZL-51N** powder, contaminated gloves, pipette tips, and other disposable labware in a dedicated, clearly labeled hazardous waste container.
  - **Liquid Waste:** Collect waste solutions containing **YZL-51N** in a separate, labeled hazardous liquid waste container. Do not mix with other solvent waste streams unless compatibility is confirmed.
- **Disposal Procedures:** All waste must be disposed of in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

## Emergency Procedures

In the event of a spill or exposure, follow these immediate steps.

Spill Response:

- **Evacuate:** Clear the immediate area of all personnel.
- **Alert:** Notify your supervisor and your institution's EHS department.
- **Contain:** If you are trained and it is safe to do so, contain the spill using appropriate spill absorbents. For a powder spill, gently cover with a damp paper towel to avoid creating dust.
- **Clean-up:** Clean-up should be performed by trained personnel wearing appropriate PPE.

- Decontaminate: Thoroughly decontaminate the spill area after cleanup.

#### Fire Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or chemical foam.<sup>[4]</sup>
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>).<sup>[4]</sup>
- Protective Equipment: In the event of a fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.<sup>[4]</sup>

This guide is intended to provide essential safety information. Always consult the most recent Safety Data Sheet (SDS) provided by the manufacturer and your institution's specific safety protocols before handling **YZL-51N**.

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